

Technical Guide: Molecular Weight of Methyl (4-nitro-1H-pyrazol-1-yl)acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: methyl (4-nitro-1H-pyrazol-1-yl)acetate

Cat. No.: B1335692

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This document provides a detailed guide to the determination of the molecular weight of the compound **methyl (4-nitro-1H-pyrazol-1-yl)acetate**. It includes the molecular formula, a summary of atomic weights used for the calculation, a step-by-step protocol for the calculation, and a visual workflow diagram. This guide is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Data Summary

The molecular weight is calculated based on the compound's molecular formula and the standard atomic weights of its constituent elements. The molecular formula for **methyl (4-nitro-1H-pyrazol-1-yl)acetate** is C₆H₇N₃O₄.

The table below summarizes the quantitative data used for the molecular weight calculation.

Constituent Element	Symbol	Atom Count	Standard Atomic Weight (g/mol)	Total Mass Contribution (g/mol)
Carbon	C	6	12.011	72.066
Hydrogen	H	7	1.008	7.056
Nitrogen	N	3	14.007 ^{[1][2][3]}	42.021
Oxygen	O	4	15.999 ^{[4][5]}	63.996
Total	Molecular Weight:		185.14 g/mol ^[6]	

Note: Standard atomic weights are sourced from the International Union of Pure and Applied Chemistry (IUPAC) and may be presented as a range for certain elements due to natural isotopic variation.^{[7][8]} For this calculation, conventional single values are used.^[9]

Experimental Protocol: Molecular Weight Calculation

This section details the computational methodology used to determine the molecular weight of **methyl (4-nitro-1H-pyrazol-1-yl)acetate**.

Objective: To accurately calculate the molecular weight from the compound's molecular formula.

Procedure:

- Molecular Formula Identification: The chemical formula for **methyl (4-nitro-1H-pyrazol-1-yl)acetate** was identified as C₆H₇N₃O₄ from established chemical databases.
- Elemental Composition Analysis: The formula was broken down into its constituent elements and the number of atoms for each was determined:
 - Carbon (C): 6 atoms
 - Hydrogen (H): 7 atoms

- Nitrogen (N): 3 atoms
- Oxygen (O): 4 atoms
- Atomic Weight Compilation: The standard atomic weight for each element was referenced from IUPAC's periodic table data.
 - Ar(C): 12.011 g/mol [\[10\]](#)[\[11\]](#)[\[12\]](#)
 - Ar(H): 1.008 g/mol [\[13\]](#)[\[14\]](#)[\[15\]](#)
 - Ar(N): 14.007 g/mol [\[16\]](#)[\[17\]](#)
 - Ar(O): 15.999 g/mol [\[18\]](#)[\[19\]](#)
- Calculation of Total Mass: The mass contribution of each element to the total molecular weight was calculated by multiplying the atom count by its standard atomic weight.
 - Mass of Carbon = $6 * 12.011$ g/mol
 - Mass of Hydrogen = $7 * 1.008$ g/mol
 - Mass of Nitrogen = $3 * 14.007$ g/mol
 - Mass of Oxygen = $4 * 15.999$ g/mol
- Summation: The individual mass contributions were summed to yield the final molecular weight of the compound.
 - Molecular Weight = $(6 * 12.011) + (7 * 1.008) + (3 * 14.007) + (4 * 15.999) = 185.139$ g/mol . This value is rounded to 185.14 g/mol for practical use.

Logical Workflow Visualization

The following diagram illustrates the logical process for calculating the molecular weight of a chemical compound.

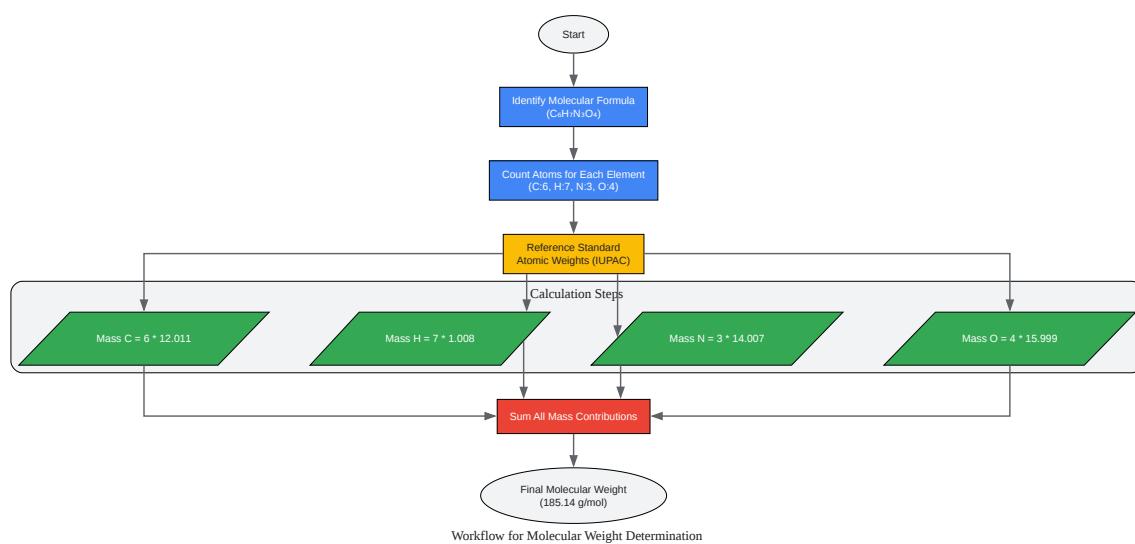
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Diagram illustrating the molecular weight calculation process.

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